Spectroscopic Profile of N-tert-Butylacetamide: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*N-tert-Butylacetamide*
CAS No.:	*762-84-5*
Cat. No.:	*B1330394*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for **N-tert-Butylacetamide** (CAS No: 762-84-5), a secondary amide of interest in various chemical and pharmaceutical research domains. This document collates and presents infrared (IR), nuclear magnetic resonance (NMR), and mass spectrometry (MS) data in a structured format, supplemented by detailed experimental methodologies and graphical representations of analytical workflows.

Spectroscopic Data

The following sections summarize the available spectroscopic data for **N-tert-Butylacetamide**, providing a foundational dataset for its characterization and analysis.

Infrared (IR) Spectroscopy

The infrared spectrum of **N-tert-Butylacetamide** exhibits characteristic absorption bands corresponding to its functional groups. The data presented in Table 1 is sourced from the NIST WebBook and SpectraBase.[1][2]

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Table 1: Infrared (IR) Spectral Data for **N-tert-Butylacetamide**

Wavenumber (cm^{-1})	Assignment	Intensity
~3300	N-H Stretch	Strong
~2970	C-H Stretch (sp^3)	Strong
~1650	C=O Stretch (Amide I)	Strong
~1560	N-H Bend (Amide II)	Strong
~1365	C-H Bend (tert-butyl)	Medium
~1220	C-N Stretch	Medium

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and proton framework of **N-tert-Butylacetamide**.

The ^{13}C NMR spectrum reveals the distinct carbon environments within the molecule. The data in Table 2 is sourced from the Spectral Database for Organic Compounds (SDBS).

Table 2: ^{13}C NMR Spectral Data for **N-tert-Butylacetamide** (Solvent: $CDCl_3$)

Chemical Shift (δ) ppm	Assignment
170.1	C=O (Amide Carbonyl)
51.2	$C(CH_3)_3$ (Quaternary Carbon)
28.8	$C(CH_3)_3$ (Methyl Carbons)
23.9	CH_3 (Acetyl Methyl Carbon)

As of the latest search, a detailed experimental ^1H NMR spectrum with assigned chemical shifts and coupling constants for **N-tert-Butylacetamide** was not available in the public databases searched. For illustrative purposes, a typical ^1H NMR spectrum of a similar secondary amide, N-butylacetamide, shows characteristic signals for the N-H proton, the acetyl

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methyl protons, and the protons of the butyl group.[3] In **N-tert-Butylacetamide**, one would expect to observe a singlet for the nine equivalent protons of the tert-butyl group, a singlet for the three equivalent protons of the acetyl group, and a broad singlet for the N-H proton.

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) data provides information on the molecular weight and fragmentation pattern of **N-tert-Butylacetamide**. The data in Table 3 is sourced from the NIST WebBook.[4]

Table 3: Mass Spectrometry (EI-MS) Data for **N-tert-Butylacetamide**

m/z	Relative Intensity (%)	Assignment
115	25	$[M]^+$ (Molecular Ion)
100	100	$[M - CH_3]^+$
58	80	$[C_4H_{10}N]^+$
43	60	$[CH_3CO]^+$

Experimental Protocols

The following sections detail generalized experimental methodologies for the acquisition of the spectroscopic data presented. Specific parameters for the cited database spectra are often not provided; therefore, these protocols represent standard practices for the analysis of small organic molecules.

Fourier Transform Infrared (FTIR) Spectroscopy

Objective: To obtain the infrared absorption spectrum of solid **N-tert-Butylacetamide**.

Methodology (Attenuated Total Reflectance - ATR):

- Sample Preparation: A small amount of solid **N-tert-Butylacetamide** is placed directly onto the ATR crystal.
- Data Acquisition:

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- A background spectrum of the clean, empty ATR crystal is recorded.
- The sample is brought into firm contact with the crystal using a pressure clamp.
- The infrared spectrum of the sample is then recorded. The instrument measures the absorption of infrared radiation at different wavenumbers.
- The final spectrum is presented as percent transmittance or absorbance versus wavenumber (cm^{-1}).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire ^{1}H and ^{13}C NMR spectra of **N-tert-Butylacetamide** to determine its molecular structure.

Methodology:

- Sample Preparation:
  - Approximately 5-10 mg of **N-tert-Butylacetamide** is dissolved in ~0.6 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube.
  - A small amount of tetramethylsilane (TMS) may be added as an internal standard (δ = 0.00 ppm).
- ^{1}H NMR Acquisition:
  - The NMR spectrometer is tuned to the proton frequency.
  - The magnetic field is shimmed to achieve homogeneity.
  - A standard one-pulse experiment is performed to acquire the ^{1}H NMR spectrum.
  - The resulting Free Induction Decay (FID) is Fourier transformed to produce the frequency-domain spectrum.
- ^{13}C NMR Acquisition:
  - The spectrometer is tuned to the carbon-13 frequency.

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- A proton-decoupled pulse sequence (e.g., zgpg30) is typically used to simplify the spectrum to singlets for each unique carbon and to enhance signal intensity via the Nuclear Overhauser Effect (NOE).
- A larger number of scans is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- The FID is processed similarly to the ^{1}H spectrum.

Electron Ionization Mass Spectrometry (EI-MS)

Objective: To determine the molecular weight and fragmentation pattern of **N-tert-Butylacetamide**.

Methodology:

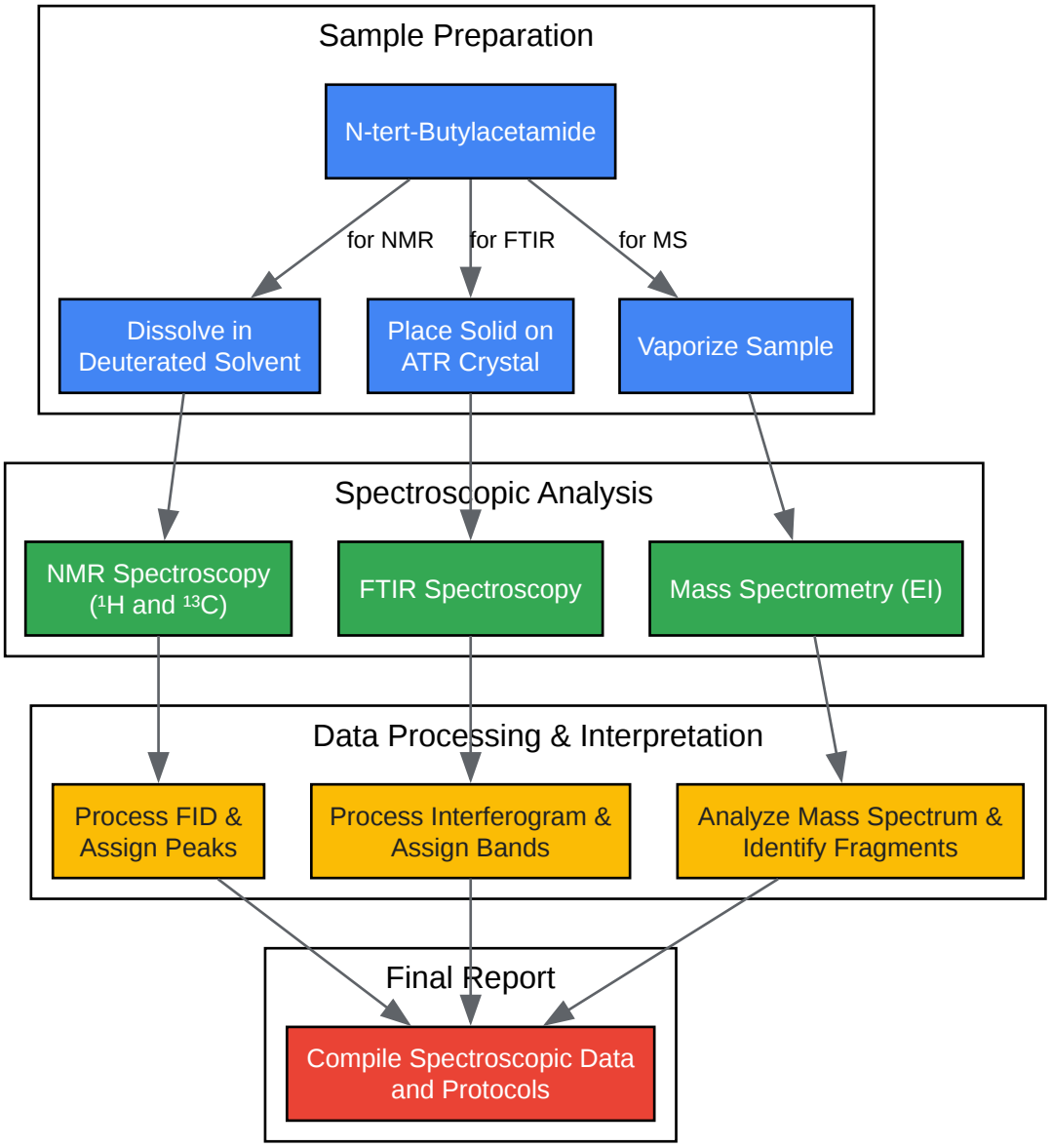
- Sample Introduction:
  - A small amount of the volatile sample is introduced into the ion source, typically via a direct insertion probe or a gas chromatograph (GC) inlet.
  - The sample is heated to ensure vaporization.
- Ionization:
  - The gaseous sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV).
  - This causes the molecules to ionize and fragment in a reproducible manner.
- Mass Analysis:
  - The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection:
  - An ion detector records the abundance of ions at each m/z value.

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- The resulting mass spectrum is a plot of relative ion intensity versus m/z.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **N-tert-Butylacetamide**.



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Caption: Generalized workflow for spectroscopic analysis.

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